Technical Guide: Synthesis of (Z)-N'-hydroxy-4-propoxybenzene-1-carboximidamide

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Compound of Interest

Compound Name:	*(Z)-N'-hydroxy-4-propoxybenzene-1-carboximidamide*
Cat. No.:	*B12348602*

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Executive Summary

This technical guide details the optimized synthesis pathway for **(Z)-N'-hydroxy-4-propoxybenzene-1-carboximidamide** (also known as 4-propoxybenzamidoxime).[1] Amidoximes are critical pharmacophores, serving as bioisosteres for carboxylic acids and as prodrugs for amidines (e.g., in anti-protozoal diamidines).

The synthesis is defined by two core phases: the O-alkylation of 4-hydroxybenzonitrile to install the propoxy tail, and the nucleophilic addition of hydroxylamine to the nitrile to generate the amidoxime. A critical quality attribute (CQA) of this synthesis is the stereoselective isolation of the (Z)-isomer, which is thermodynamically favored due to intramolecular hydrogen bonding but requires specific control of reaction conditions to maximize yield and purity.

Chemical Profile & Target Structure[1][2][3][4]

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Property	Specification
IUPAC Name	(Z)-N'-hydroxy-4-propoxybenzene-1-carboximidamide
Common Name	4-Propoxybenzamidoxime
Molecular Formula	
Molecular Weight	194.23 g/mol
Key Moiety	Amidoxime ( )
Configuration	(Z): Hydroxyl (-OH) and Amino (-NH2) groups are syn (Zusammen)

Stereochemistry: The (Z) vs. (E) Imperative

In amidoximes, the C=N double bond creates geometric isomerism.

- (Z)-Isomer: The hydroxyl group and the amino group are on the same side of the C=N bond (based on CIP priority: -OH > Lone Pair; -NH2 > -Ar).[1] This form is stabilized by an intramolecular hydrogen bond between the oxime hydroxyl and the amine nitrogen (or vice versa), making it the thermodynamic product.
- (E)-Isomer: The hydroxyl and amino groups are anti.[1] This is generally the kinetic product in some conditions but is less stable.[1]

Objective: This protocol targets the (Z)-isomer (>95% purity).

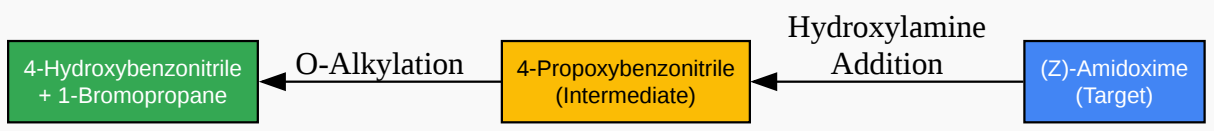
Retrosynthetic Analysis

The pathway is designed to build the ether linkage first, ensuring the robust nitrile group remains intact until the final sensitive step.

- Target: **(Z)-N'-hydroxy-4-propoxybenzene-1-carboximidamide**.[1]
- Disconnection: C-N bond formation (Amidoxime synthesis).

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- Intermediate: 4-Propoxybenzonitrile.[1]
- Disconnection: C-O bond formation (Williamson Ether Synthesis).
- Starting Materials: 4-Hydroxybenzonitrile + 1-Bromopropane.[1]



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Figure 1: Retrosynthetic logic flow.

Detailed Synthesis Pathway

Phase 1: Synthesis of 4-Propoxybenzonitrile

This step utilizes a Williamson ether synthesis.[1] The use of Potassium Carbonate (

) in DMF or Acetonitrile provides a mild yet effective basic environment to deprotonate the phenol without hydrolyzing the nitrile.

Reaction:

[1]

Protocol:

- Charge: In a dry round-bottom flask equipped with a magnetic stir bar and reflux condenser, dissolve 4-Hydroxybenzonitrile (1.0 eq) in anhydrous DMF (5-10 volumes).
- Base Addition: Add Potassium Carbonate (

  , 1.5 eq) in a single portion. Stir at room temperature for 15 minutes to facilitate phenoxide formation.
- Alkylation: Dropwise add 1-Bromopropane (1.2 eq). Note: 1-Iodopropane can be used for faster kinetics but is more expensive.[1]

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- Reaction: Heat the mixture to 60-80°C for 4–6 hours. Monitor by TLC (Hexane:EtOAc 8:2) until the starting phenol is consumed.
- Workup:
  - Cool to room temperature.[1][2][3]
  - Pour the mixture into ice-cold water (20 volumes). The product should precipitate as a solid or oil.[1]
  - Extract with Ethyl Acetate (
).[1][2]
  - Wash combined organics with water (
) and brine (
) to remove DMF.[1]
  - Dry over anhydrous
    , filter, and concentrate in vacuo.
- Purification: If necessary, purify via silica gel flash chromatography (Hexane:EtOAc gradient) or recrystallization from ethanol.[1]
  - Target Yield: >90%.[1][4][5]
  - Appearance: White crystalline solid or clear oil.[1]

Phase 2: Amidoxime Formation (The Critical Step)

This step converts the nitrile to the amidoxime. To favor the (Z)-isomer, the reaction is performed under thermodynamic control (reflux) which allows the initial kinetic mixture to equilibrate to the stable Z-form.

Reaction:

[1]

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Protocol:

- Hydroxylamine Preparation: In a reaction vessel, dissolve Hydroxylamine Hydrochloride (

  , 2.0 eq) in a minimum amount of water.

- Neutralization: Slowly add Sodium Carbonate (

  , 1.0 eq) or Sodium Hydrogen Carbonate (

  , 2.0 eq). Caution:

  evolution.[1] Stir until gas evolution ceases. This generates free hydroxylamine in situ.[1]

- Addition: Add a solution of 4-Propoxybenzonitrile (from Phase 1, 1.0 eq) in Ethanol (10 volumes). The solvent system should be approximately 3:1 EtOH:Water to ensure solubility of both organic nitrile and inorganic reagents.

- Reaction: Reflux the mixture (70-80°C) for 6–12 hours.
  - Mechanistic Insight: The hydroxylamine nitrogen attacks the nitrile carbon. The intermediate hydroxyamidine tautomerizes to the amidoxime. Reflux ensures conversion of any (E)-isomer to the thermodynamically stable (Z)-isomer.[1]

- Monitoring: Monitor by HPLC or TLC. The amidoxime is significantly more polar than the nitrile.

- Workup & Isolation:
  - Evaporate the Ethanol under reduced pressure.[1][6]
  - Dilute the aqueous residue with cold water.[1] The (Z)-amidoxime typically precipitates due to low water solubility.[1]
  - Filter the solid and wash with cold water.

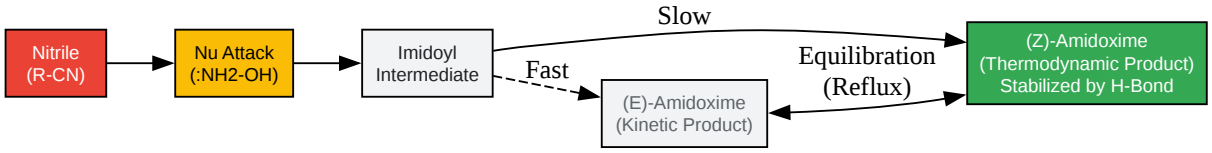
- Purification (Z-Isomer Enrichment):
  - Recrystallize the crude solid from Ethanol/Water or Toluene.[1]

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- Note: Slow cooling promotes the formation of high-purity Z-isomer crystals.[1]
- Target Yield: 75–85%.[1]

Mechanistic & Stereochemical Control

The stereoselectivity is governed by the stability of the H-bond network. The (Z)-isomer forms a 5-membered pseudo-ring via intramolecular hydrogen bonding.[1]



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Figure 2: Reaction mechanism and Z/E isomerization equilibrium.

Analytical Characterization

Validating the structure requires confirming the propoxy chain and the specific amidoxime configuration.

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Technique	Expected Signal / Observation	Interpretation
1H NMR (DMSO-d6)	9.3-9.5 (s, 1H)	-OH of oxime (Downfield, characteristic of Z-form H-bonding).[1]
	5.6-5.8 (s, 2H)	-NH2 of amidine (Broad singlet).[1]
	7.5 (d) & 6.9 (d)	AA'BB' aromatic system (4-substituted benzene).[1]
	3.9 (t), 1.7 (m), 1.0 (t)	Propoxy chain ( ).[1]
IR Spectroscopy	3400-3500	N-H stretching (Primary amine).[1]
	3100-3300	O-H stretching (Broad).[1]
	1650-1665	C=N stretching (Characteristic of amidoximes).[1][7]
Mass Spectrometry		Protonated molecular ion.[1]

Differentiation of Z vs E:

- NMR Shift: The oxime -OH proton in the (Z)-isomer is typically more deshielded (>9.0 ppm) compared to the (E)-isomer due to the intramolecular hydrogen bond.[1]
- Melting Point: The (Z)-isomer generally has a sharper and higher melting point than the (E)-isomer or mixtures.[1]

Safety & Scale-Up Considerations

- Hydroxylamine Hazard: Hydroxylamine free base is thermally unstable and potentially explosive if concentrated or heated excessively.[1]

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- Control: Always generate in situ in solution.[1] Do not distill the free base.[1] Ensure the reaction mixture is not heated to dryness with residual hydroxylamine.[1]
- Quenching: Quench excess hydroxylamine with acetone (forms oxime) or dilute acid before disposal.[1]

- Exotherm: The neutralization of

  with base is exothermic.[1] Add base slowly at controlled temperatures.[1]
- Solvent Selection: Aqueous ethanol is safer and greener than Methanol.[1] For scale-up, ensure adequate reflux capacity to manage the boiling point.[1]

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